

comparative analysis of CSC-6 and its analogs

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Compound of Interest

Compound Name: CSC-6

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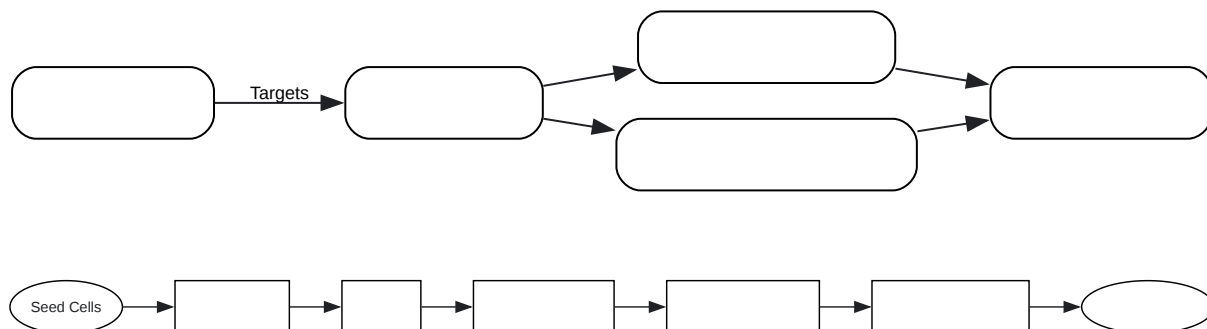
The Small Molecule C-6: A Profile

The compound identified as C-6 has demonstrated selective cytotoxicity against breast cancer cells, including those that are chemoresistant, while showing minimal effect on normal mammary epithelial cells.^[1] This selectivity makes it a compound of interest in the development of targeted cancer therapies.

Mechanism of Action

The biological activity of C-6 is characterized by the induction of mitochondrial defects and endoplasmic reticulum (ER) stress, leading to caspase-independent cell death.^[1] This non-apoptotic cell death mechanism is significant as it may offer a therapeutic strategy for cancers that have developed resistance to conventional chemotherapeutics which typically induce apoptosis.^[1] The targeting of pathways that lead to mitochondrial dysfunction and ER stress represents a potential avenue for new treatments against chemoresistant breast cancers.^[1]

The figure below illustrates the proposed signaling pathway for C-6 induced cell death.



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References

- 1. The small molecule C-6 is selectively cytotoxic against breast cancer cells and its biological action is characterized by mitochondrial defects and endoplasmic reticulum stress - PMC [pmc.ncbi.nlm.nih.gov]
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